

Dichloro-bis(4-methylphenyl)silane: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Dichloro-bis(4-methylphenyl)silane*

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Introduction

Dichloro-bis(4-methylphenyl)silane, also known as di-p-tolyldichlorosilane, is an organosilicon compound with the chemical formula $C_{14}H_{14}Cl_2Si$. It belongs to the class of diaryldichlorosilanes, which are versatile intermediates in organic and organometallic synthesis. The presence of two reactive silicon-chlorine bonds allows for a variety of substitution reactions, making it a valuable building block for the synthesis of more complex organosilicon structures, including polymers and materials with tailored electronic and physical properties. The two 4-methylphenyl (p-tolyl) groups influence the steric and electronic properties of the silicon center, imparting specific reactivity and stability to the molecule. This technical guide provides a detailed overview of the molecular structure, properties, synthesis, and handling of **dichloro-bis(4-methylphenyl)silane**.

Molecular Structure and Properties

The central atom in **dichloro-bis(4-methylphenyl)silane** is silicon, which is bonded to two chlorine atoms and two 4-methylphenyl groups in a tetrahedral geometry. The key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	18414-38-5	[1]
Molecular Formula	C ₁₄ H ₁₄ Cl ₂ Si	[1]
Molecular Weight	281.2 g/mol	[1]
Appearance	Transparent liquid	
Boiling Point	225-226 °C at 50 mmHg	
Density	1.1 g/cm ³	
IUPAC Name	Dichloro-bis(4-methylphenyl)silane	
InChI	1S/C14H14Cl2Si/c1-11-3-7-13(8-4-11)17(15,16)14-9-5-12(2)6-10-14/h3-10H,1-2H3	
InChIKey	JRAHXNQYHZPMCW-UHFFFAOYSA-N	[1]
Canonical SMILES	CC1=CC=C(C=C1)--INVALID-LINK--(Cl)Cl	

Synthesis

The primary and most common method for the synthesis of **dichloro-bis(4-methylphenyl)silane** is the Grignard reaction.[1] This involves the reaction of silicon tetrachloride (SiCl₄) with p-tolylmagnesium bromide (CH₃C₆H₄MgBr). The reaction proceeds in a stepwise manner, with the sequential substitution of chloride ions on the silicon atom by the p-tolyl groups. Careful control of the stoichiometry is essential to maximize the yield of the desired disubstituted product and minimize the formation of mono- and trisubstituted byproducts.[1]

Experimental Protocol: Grignard Synthesis of Dichloro-bis(4-methylphenyl)silane (General Procedure)

Disclaimer: The following is a generalized protocol for the synthesis of diaryldichlorosilanes and should be adapted and optimized for the specific synthesis of **dichloro-bis(4-methylphenyl)silane**. All operations should be carried out under an inert atmosphere (e.g., nitrogen or argon) using anhydrous solvents.

Materials:

- Magnesium turnings
- 4-Bromotoluene
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Silicon tetrachloride (SiCl_4)
- Iodine crystal (as initiator)
- Anhydrous hexane or pentane for extraction
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate or magnesium sulfate

Equipment:

- Three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer
- Heating mantle
- Inert gas supply (N_2 or Ar)
- Schlenk line or glovebox
- Distillation apparatus

Procedure:

- Preparation of the Grignard Reagent:

- In a flame-dried three-necked flask under an inert atmosphere, place magnesium turnings (2.1 equivalents).
- Add a small crystal of iodine.
- In the dropping funnel, prepare a solution of 4-bromotoluene (2.0 equivalents) in anhydrous diethyl ether or THF.
- Add a small portion of the 4-bromotoluene solution to the magnesium turnings. The reaction is initiated when the brown color of the iodine disappears and bubbling is observed. Gentle heating may be required to start the reaction.
- Once the reaction has started, add the remaining 4-bromotoluene solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, reflux the mixture for an additional 1-2 hours to ensure complete formation of the Grignard reagent.
- Reaction with Silicon Tetrachloride:
 - Cool the Grignard reagent solution to 0 °C in an ice bath.
 - In a separate flask, prepare a solution of silicon tetrachloride (1.0 equivalent) in anhydrous diethyl ether or THF.
 - Add the silicon tetrachloride solution dropwise to the stirred Grignard reagent solution at 0 °C. An exothermic reaction will occur, and a white precipitate of magnesium salts will form.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours or overnight.
- Work-up and Purification:
 - Cool the reaction mixture in an ice bath.
 - Carefully quench the reaction by the slow, dropwise addition of a saturated aqueous solution of ammonium chloride.

- Separate the organic layer. Extract the aqueous layer with two portions of anhydrous diethyl ether or hexane.
- Combine the organic layers and dry over anhydrous sodium sulfate or magnesium sulfate.
- Filter off the drying agent and remove the solvent by rotary evaporation.
- The crude product is then purified by fractional distillation under reduced pressure to yield pure **dichloro-bis(4-methylphenyl)silane**.

Experimental Workflows

The synthesis and subsequent reactions of **dichloro-bis(4-methylphenyl)silane** involve a series of well-defined steps. The following diagram illustrates a typical experimental workflow for its synthesis via the Grignard reaction.



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References

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